

Technical Support Center: Ethyl 4-hydroxyazepane-1-carboxylate Solubility & Handling

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Compound of Interest

Compound Name: *Ethyl 4-hydroxyazepane-1-carboxylate*
CAS No.: 109386-74-5
Cat. No.: B13021262

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Welcome to the Technical Support Center for **Ethyl 4-hydroxyazepane-1-carboxylate** (CAS: 109386-74-5). As an Application Scientist, I have designed this guide to address the unique solvation dynamics and handling challenges of this key pharmaceutical intermediate.

This compound is frequently utilized in the synthesis of muscarinic M4 receptor agonists and bridged tricyclic carbamoylpyridone antiviral compounds. Its amphiphilic structural features—a hydrophobic 7-membered azepane ring coupled with polar hydroxyl and ethyl carbamate moieties—present specific challenges in crystallization, biphasic extraction, and stock solution stability.

Part 1: Physicochemical & Solubility Profiling

To troubleshoot solubility, we must first analyze the molecular forces at play. The secondary hydroxyl group at C4 acts as both a hydrogen-bond donor and acceptor, while the carbamate carbonyl is a strong hydrogen-bond acceptor. This dual nature dictates its behavior across different solvent dielectric constants.

Table 1: Solvent Compatibility & Solvation Mechanics

Solvent Class	Examples	Solubility Profile	Mechanistic Rationale
Polar Aprotic	Dichloromethane (DCM), Tetrahydrofuran (THF), Ethyl Acetate (EtOAc)	Excellent (>100 mg/mL)	Dipole-dipole interactions perfectly match the carbamate group. THF specifically disrupts intermolecular H-bonding between solute molecules.
Polar Protic	Methanol (MeOH), Ethanol (EtOH)	Excellent (>100 mg/mL)	Protic solvents readily form hydrogen bonds with the C4-hydroxyl and carbamate oxygen, fully solvating the molecule .
Non-Polar	Hexanes, Heptane, Toluene	Poor to Moderate (<10 mg/mL)	Lack of H-bond disruption leads to solute-solute aggregation. Often results in "oiling out" (liquid-liquid phase separation) rather than crystallization.
Aqueous	Water, Aqueous Buffers	Moderate (pH dependent)	The compound is partially water-soluble. Its polar groups act as weak surfactants, often leading to severe emulsions during biphasic extraction .

Part 2: Diagnostic Troubleshooting & FAQs

Q1: During purification, my compound "oils out" as a viscous syrup instead of crystallizing when I add hexanes to my ethyl acetate solution. How can I force crystallization? A1: "Oiling out" (liquid-liquid phase separation) occurs because the solute-rich phase has a lower melting point than your crystallization temperature. This is driven by the high conformational flexibility of the 7-membered azepane ring and the ethyl chain, which dynamically hinder efficient crystal lattice packing. Intervention: Do not use hexanes. Shift the dielectric constant more gradually by switching your antisolvent to diisopropyl ether (DIPE) or methyl tert-butyl ether (MTBE). If oiling out persists, perform the crystallization at a lower concentration, and introduce a seed crystal precisely at the cloud point to bypass the nucleation energy barrier.

Q2: I am observing intractable emulsion formation during aqueous workup (e.g., EtOAc/Water extraction). What is the mechanism, and how do I break it? A2: **Ethyl 4-hydroxyazepane-1-carboxylate** acts as a non-ionic surfactant. The hydrophilic -OH and carbamate groups orient toward the aqueous phase, while the hydrophobic azepane backbone embeds in the organic phase, drastically lowering interfacial tension and stabilizing micelles. Intervention: Increase the ionic strength of the aqueous phase. Saturate the aqueous layer with NaCl (brine) to "salt out" the organic compound, forcing it into the EtOAc layer by decreasing the availability of free water molecules. If the emulsion persists, vacuum-filter the biphasic mixture through a pad of Celite to mechanically shear and disrupt the stabilized micelles.

Q3: My stock solutions in DCM become turbid after storage at 4°C. Is the compound degrading? A3: Turbidity at low temperatures is rarely chemical degradation; it is a thermodynamic solubility limit issue coupled with moisture absorption. The C4-hydroxyl group makes the compound hygroscopic. At 4°C, absorbed atmospheric water reduces the solubility capacity of the DCM, causing micro-precipitation. Intervention: Allow the vial to equilibrate to room temperature, then sonicate for 60 seconds. To validate that this is moisture-driven and prevent recurrence, store the stock solution over activated 4Å molecular sieves under an argon atmosphere.

Part 3: Standard Operating Procedures (SOPs)

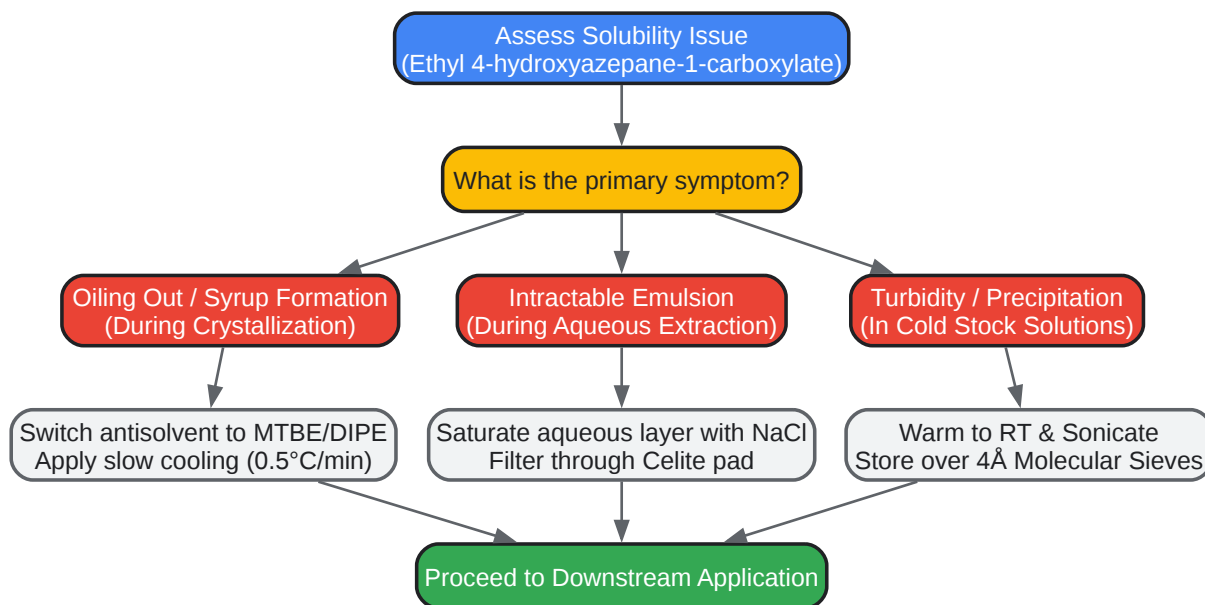
Protocol 1: Emulsion-Free Liquid-Liquid Extraction (LLE) Purpose: To quantitatively extract **Ethyl 4-hydroxyazepane-1-carboxylate** from an aqueous reaction mixture (e.g., post-borohydride reduction) without emulsion formation.

- **Quench & Dilute:** Quench the reaction mixture and ensure the aqueous volume is at least 3x the organic volume to prevent solvent saturation.
- **Salting Out:** Add solid NaCl to the aqueous phase until saturation is reached (undissolved salt remains). Stir for 10 minutes.
- **Solvent Addition:** Add the extraction solvent (DCM or EtOAc). **Crucial Step:** Do not shake vigorously. Gently invert the separatory funnel 10-15 times in a figure-eight motion to maximize surface area contact without inducing micelle formation.
- **Phase Separation:** Allow the funnel to sit for 15 minutes. **Self-Validation:** If a rag layer (emulsion) forms at the interface, add 1-2 mL of methanol (a co-solvent that disrupts the interfacial tension) and gently swirl.
- **Collection:** Drain the organic layer. Repeat the extraction twice more. Dry the combined organics over anhydrous MgSO_4 (avoid CaCl_2 , which can coordinate with the hydroxyl group).

Protocol 2: Systematic Antisolvent Crystallization Purpose: To isolate the compound as a solid, bypassing the "oiling out" phenomenon.

- **Dissolution:** Dissolve the crude **Ethyl 4-hydroxyazepane-1-carboxylate** in a minimum volume of warm MTBE (approx. 40°C).
- **Filtration:** Pass the solution through a 0.45 μm PTFE syringe filter to remove heterogeneous nucleation sites (dust/impurities).
- **Antisolvent Titration:** Dropwise, add cold heptane (not hexanes) while stirring at 200 rpm until the solution becomes faintly turbid (the cloud point).
- **Thermal Annealing:** Immediately heat the solution back to 40°C until it clarifies, then reduce the cooling rate to 0.5°C/minute down to 4°C.
- **Harvesting:** Isolate the resulting crystals via vacuum filtration and wash with ice-cold heptane.

Part 4: Decision-Tree Visualization



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Workflow for troubleshooting **Ethyl 4-hydroxyazepane-1-carboxylate** solubility and phase issues.

References

- Title: Piperidin-1-yl and azepin-1-yl carboxylates as muscarinic M4 receptor agonists (US10030012B2)
- Title: Bridged tricyclic carbamoylpyridone compounds and their pharmaceutical use (WO2020197991A1)

- Title: Novel piperidine compounds that are agonists of the muscarinic M4 receptor (US20170183338A1)
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